

The Synthetic Utility of N-Trityl-L-serine methyl ester

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Compound of Interest

Compound Name:	<i>N</i> -Trityl- <i>L</i> -serine methyl ester
Cat. No.:	B153673

N-Trityl-L-serine methyl ester serves two primary roles in advanced organic synthesis:

- **N-Terminal Protection in Peptide Synthesis:** The triphenylmethyl (trityl, Trt) group is an acid-labile protecting group. Its bulk and specific reactivity allow it to withstand harsh conditions used to remove other protecting groups, such as Boc (tert-butyloxycarbonyl) or Fmoc (9-fluorenylmethyloxycarbonyl), intact.[\[1\]](#)[\[2\]](#) This orthogonality is crucial for complex peptide synthesis.
- **Chiral Building Block:** As a derivative of the natural amino acid L-serine, it provides a readily available source of chirality, which is essential for the synthesis of enantiomerically pure compounds.

The trityl group's lability is tunable; derivatives like Methoxytrityl (MMT) and Dimethoxytrityl (DMT) are even more acid-sensitive, offering a spectrum of options to enhance the solubility of the amino acid derivative in organic solvents and facilitate purification by crystallization.[\[2\]](#)

Commercial Suppliers and Initial Evaluation

A multitude of chemical suppliers offer **N-Trityl-L-serine methyl ester**. However, not all suppliers are equivalent in terms of quality, documentation, and price. Many frequently supply this reagent for research and development purposes.

Supplier	Product Number (Example)	Purity Specification (Typical)
Sigma-Aldrich (MilliporeSigma)	411345	99%
TCI America	T2500	>98.0% (GC)
CymitQuimica	T2500	>98.0% (GC)(T)
Hangzhou Sartort Biopharma	-	99%

Expert Insight: When selecting a supplier, initial cost should not be the primary driver. For drug development professionals, consistency of supply, delivery times, and quality control are critical. A supplier's ability to provide lot-specific analytical data (e.g., NMR, HPLC, optical rotation) before purchase is a strong indicator of a robust supplier.

Quality Control and In-House Validation: A Self-Validating System

Upon receiving a commercial lot of **N-Trityl-L-serine methyl ester**, in-house validation is a mandatory step to ensure its identity, purity, and stereochemistry. While commercial test kits are useful, independent verification protects against downstream experimental failure.

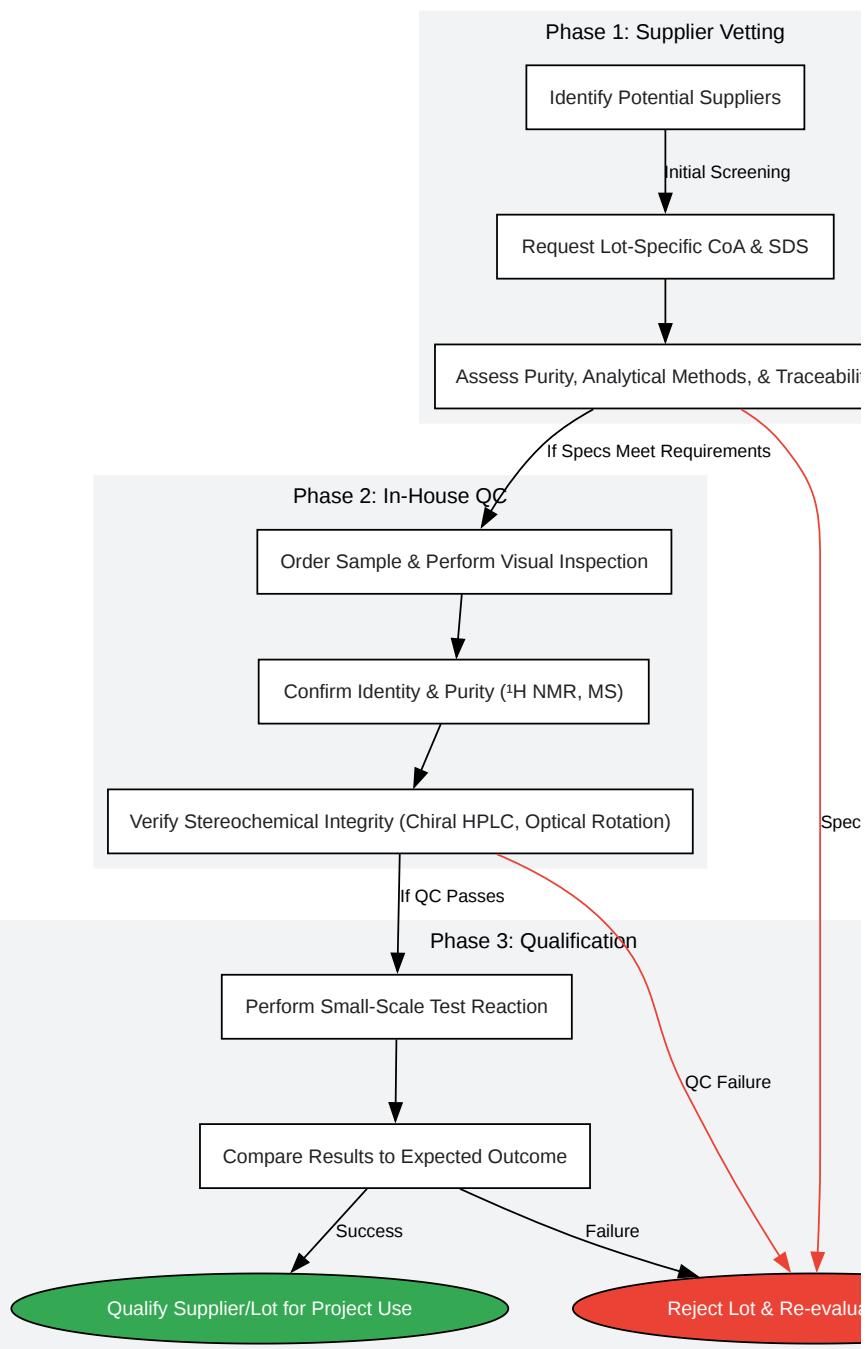
Key Analytical Techniques for Validation:

- **¹H NMR (Proton Nuclear Magnetic Resonance):** This is the first and most critical step. It confirms the molecular structure. Key expected signals include the diastereotopic protons of the -CH₂OH group, and the characteristic aromatic protons of the trityl group (7.2-7.5 ppm). The integration of these signals should match the expected chemical structure.
- **Mass Spectrometry (MS):** Confirms the molecular weight (361.43 g/mol). Techniques like Electrospray Ionization (ESI-MS) should show the expected fragmentation pattern consistent with the trityl-protected serine structure.
- **Chiral HPLC (High-Performance Liquid Chromatography):** This is essential for confirming enantiomeric purity. The presence of the D-enantiomer can be detected. The CoA should specify the enantiomeric excess (e.e.), which should ideally be >99%.
- **Optical Rotation:** The specific rotation ([α]D) is a measure of the compound's chirality. For **N-Trityl-L-serine methyl ester**, a positive value of approximately +100-120 D is expected. A negative value could indicate racemization or the presence of chiral impurities.

- Melting Point: The melting point should be sharp and within the literature range of 148-150 °C.[3][4] A broad or depressed melting point suggests the product may be contaminated or of lower quality.

The following workflow diagram illustrates a logical process for evaluating and qualifying a new supplier or lot of this reagent.

Workflow for Evaluating a Commercial Supplier of N-Trityl-L-serine methyl ester



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Caption: Workflow for evaluating a commercial supplier.

Representative Experimental Protocol: Trityl Group Deprotection

This protocol details the removal of the N-trityl group to yield L-serine methyl ester hydrochloride, which can then be used in a subsequent peptide co easily monitored by Thin Layer Chromatography (TLC) and confirmed by NMR of the product.

Objective: To deprotect **N-Trityl-L-serine methyl ester** in preparation for peptide synthesis.

Materials:

- **N-Trityl-L-serine methyl ester** (1.0 eq)
- Dichloromethane (DCM), anhydrous
- Trifluoroacetic acid (TFA)
- Diethyl ether
- TLC plates (silica gel 60 F₂₅₄)
- Mobile phase for TLC: e.g., 10% Methanol in DCM
- Visualizing agent: Potassium permanganate stain

Procedure:

- Dissolution: Dissolve **N-Trityl-L-serine methyl ester** (e.g., 3.61 g, 10 mmol) in anhydrous DCM (50 mL) in a round-bottom flask equipped with a magnetic stir bar.
◦ Causality: DCM is an excellent solvent for the starting material and is inert to the acidic conditions. Anhydrous conditions prevent unwanted side reactions.
- Cooling: Cool the solution to 0 °C using an ice-water bath.
◦ Causality: The deprotection reaction is exothermic. Cooling helps to control the reaction rate and minimize potential side reactions.
- Acid Addition: Slowly add trifluoroacetic acid (TFA, e.g., 1.5 eq, 1.14 mL, 15 mmol) dropwise to the stirred solution. The solution will typically turn yellow.
◦ Causality: TFA is a strong acid that effectively cleaves the acid-labile trityl group.^{[2][8]} Using a slight excess ensures the reaction goes to completion. The trityl group is stabilized by the three phenyl rings.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor the reaction progress by TLC. Spot the starting material and the product. The starting material, L-serine methyl ester hydrochloride, will have a much lower R_f value (it will stay closer to the baseline) than the starting material. The reaction is complete when the starting material is no longer visible.
- Trustworthiness: TLC provides a rapid and reliable visual confirmation of the conversion of the non-polar starting material to the polar product. This method is highly accurate and repeatable.
- Work-up (Precipitation): Once the reaction is complete, concentrate the reaction mixture under reduced pressure to remove the bulk of the DCM and TFA.
◦ Causality: The product, L-serine methyl ester hydrochloride (or trifluoroacetate salt), is insoluble in diethyl ether, while the triphenylmethanol byproduct is soluble and remains in the DCM/TFA solution, thus separating it from the cleaved protecting group.
- Isolation: Collect the precipitated white solid by vacuum filtration. Wash the solid with additional cold diethyl ether to remove any remaining soluble byproducts.
- Drying: Dry the resulting white solid under high vacuum to yield L-serine methyl ester hydrochloride (or trifluoroacetate salt). Confirm the structure by NMR. The trityl group should be absent.

Handling, Storage, and Stability

Proper handling and storage are crucial to maintain the integrity of **N-Trityl-L-serine methyl ester**.

- Storage: The compound should be stored as a lyophilized powder in a tightly sealed container at low temperatures, typically between 2-8°C for short to protect it from moisture, as the ester is susceptible to hydrolysis.
- Handling: Due to its fine powder nature, it is advisable to handle the compound in a well-ventilated area or a fume hood to avoid inhalation.^[11] Wear glasses, and a lab coat.^[11] Before opening, allow the container to warm to room temperature in a desiccator to prevent condensation of atmospheric moisture.

By implementing this comprehensive approach to sourcing, validation, and application, researchers can ensure the quality of their **N-Trityl-L-serine** in their synthetic endeavors.

References

- N-Trityl-L-serine methyl ester.** Hangzhou Sartort Biopharma. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHa952JYCiI0R1f5K4yOyb7sJ5vDfwHm9eomRaaDpb8wJZ26C7bguBubT_viyY4NKMjqW_ZG8q4XcvUdKlyVlbx2t_oOnY241pf-wF]
- L-serine methyl ester | Sigma-Aldrich. Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHGSYIG8lajEEVptoKnOMuRoVoVnYWh2WZcb8TrXxTnpZRn9UeBFqOtd6CjbjMA_C3lPm__4CD_T732nMjcD9l3tyCZqs2mdk4z-9SPL3HxTw0s83Pa4tsW12Aqs1ljlJANCZ8hJ7iZlwuVOJXlaiJyva5ljnDVeY6cpo smaXPRK_oVqowMDjS8ubEw4wgpPg-gQa6PXA MN0Yx2kdeolaedYUMNBE_IXV7SM9VX4PkAQP1]
- N-Trityl-L-serine methyl ester 99 4465-44-5 - Sigma-Aldrich. Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/IHw6Qd6AqjcvNbWecifQ2_K03xMgd3Zjf79ri7BVEll8wGhUafa66B4yTetKngp9ZHo69lSG665UPWRu2dSkuQCOr_OCt7VuJnL9wQM8jOjZ6VE2drE]
- N-(Triphenylmethyl)-L-serine Methyl Ester - CymitQuimica. CymitQuimica. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/Al5unmBvADkbzJ3gVvNvKvlusZPr_bBJGt0wqrBVTn4ri7U7S73UkJdISQ6BxV0X4QLbT4vzv8hpomBDPYl4iQw_E-mrwwNOmTU-UJ1A4nyhL1hA]
- N-(Triphenylmethyl)-L-serine Methyl Ester 4465-44-5 | TCI AMERICA. TCI America. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/EyUx6u55P8Asd4sBH00ncUnIApErn9p64_4uZ-ecqe7QyteDlanGnuJGdSvhxIOSXjndFTK5ADjewvhXSS7hWTl6mlFz5H6sWChx5_NHQ==]
- N-Trityl-L-serine methyl ester 99 4465-44-5 - Sigma-Aldrich. Sigma-Aldrich. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AiXWWJ5IAkecn52DWBQFE8JkmGQmO1NLiTGb63qp1WdnMjpaz66gOaNAm-RpSwiWk793f06pePR-wfCYsaxBsUF6Al5D4TVkqW6VaEfNjZWE>]
- N-(Triphenylmethyl)-DL-serine Methyl Ester 13515-76-9 - TCI Chemicals. TCI America. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGVxuAINqB5Qc0AgMi3H2ingj3mDWKbFEu1t2tVU5NKQ_UGjJKPi16Ndd2SW_vxYv-bq9Sjf1gZ_zDCmZmsme-2eNTnuSwltKGjdjz]
- Preparation of methyl ester of L-serine. ResearchGate. [URL: <https://www.researchgate.net>]
- L-Serine methyl ester hydrochloride - Chem-Impex. Chem-Impex International. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHX1_6oPcfPCccoQ3h2VogjbDWb9oNTPZISRgjMGNoLRw4vrqZZRFFtb3U2iUL1r3NesiivWcUgmNIXLNyowwsVNukbjnvtP2P5A]
- L-Serine methyl ester 98 5680-80-8 - Sigma-Aldrich. Sigma-Aldrich. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHhPv7UGVzybpK1K0GoyTdfpew9BrGDz2OM3gG47ptAwbr08cW3siYlpxq9jEUPRceJNLbYmkNg9LcnQKHCLsheZsR4QcaG4Li>]
- Application Note — Thermal-Aqueous Deprotection of 5'-Trityl Amino Modifiers. Glen Research. [URL: <https://www.glenresearch.com/glen-report/gi>]
- New methods in peptide synthesis. Part III. Protection of carboxyl group. Journal of the Chemical Society C: Organic. [URL: <https://pubs.rsc.org/en/landing-page/article/1980/00/0000>]
- N-(Triphenylmethyl)-DL-serine Methyl Ester 98.0+%, TCI America™ | Fisher Scientific. Fisher Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGYGNUs8o_8J2TrnSk1zvDxOKx0YzbwFOIWHwGsiXTaDgihx411V-G9hkLQzsib-EybgfpcDNI-HepvTNU93YBQKU85v_XYOGtYwmxQT4h9LLWTdbYAZXLPk8yHl0J3K7tAwdWWXa0_Y4BQDmmuHW7U8FtysAS0422y7OdyLW51ZnkFzemml]
- N-Trityl-L-serine methyl ester 99 4465-44-5 - Sigma-Aldrich. Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/5_uIvCrpNYw7mbrO_Ta_1BfzHR9amR1HTKeBRIEL6KrCAP3UusOj5tqekB2489le_g8VAw6ScjTG0T2_oyZRbXbTqfJX1YFdtZtRUGjhF170SuX]
- N-Trityl-L-serine methyl ester** 99% | 4465-44-5 - Sigma-Aldrich. Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGNkTmXm5Cj9tQbevhSwkqcMs_Ile3WpVLIO7KmZvqwGNh8YMXnOO5dzldv6jvUlrX2mNSI6h2fLvHbMOF1S8gWdLk51eVQzSJ]
- Fmoc-Ser(Trt)-OH [111061-56-4]. Aappotec Peptides. [URL: <https://www.aappotec.com/fmoc-ser-trt-oh-111061-56-4-p-1031.html>]
- N-Trityl-L-serine methyl ester** - Safety Data Sheet. ChemicalBook. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEhprwHz8kShZcsbKRk4XAtii5CQp3tQ6mWxaQ2vAL_MoU6LaZsuZ45xFfhUXp0ZHJgK1F69jZa7s9SPQyBZgYR3BmiWb-rJFbKAtnSMZgS22XOE7PUUVU8fj2cLyfiqzT73FleqjLw4D9fOfRwts8YxS3kTC6hZ97bothq8]
- Proper Storage and Handling Guidelines for Peptides. Yanfen Biotech. [URL: <https://www.yanfenbio.com/news/proper-storage-and-handling-guidelines>]
- Handling and Storage Guidelines for Peptides. Bachem. [URL: <https://www.bachem.com/knowledge-center/technical-notes/handling-and-storage-guidelines>]
- Amino protecting group—triphenylmethyl series. Suzhou Highfine Biotech. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/Albu9HNIXmWYcUhrl8EUFZNefeo pciEF0IAcG78HwoEj9tIMRo20ti7ela8X-CVk9l rQQCw4CBrVKpK9dkhS9qXH4Evn7TKX-nMstSajn2yiYTQe0UXQn>]
- N-Trityl-L-serine methyl ester 99 4465-44-5 - Sigma-Aldrich. Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE10fcHrKh32_wvhJt8Qmc3IqgFjn8gk3pW4NeDNf3HruzOMqcb_bpVvy3jLlcGWoFCy6EZGp6_2wWOie8qY4U4jcs-qza8la7Mk0w]
- Synthetic method of L-serine methyl ester hydrochloride. Google Patents. [URL: <https://patents.google.com>]

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Sources

- 1. peptide.com [peptide.com]
- 2. Amino protecting group—triphenylmethyl series [en.hightfine.com]
- 3. N-三苯甲基-L-丝氨酸甲酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. N-Trityl- L -serine methyl ester 99 4465-44-5 [sigmaaldrich.com]
- 5. N-(Triphenylmethyl)-L-serine Methyl Ester | 4465-44-5 | TCI AMERICA [tcichemicals.com]
- 6. N-(Triphenylmethyl)-L-serine Methyl Ester | CymitQuimica [cymitquimica.com]
- 7. N-Trityl-L-serine methyl ester - 杭州沙拓生物医药科技有限公司 [sartort.com]
- 8. New methods in peptide synthesis. Part III. Protection of carboxyl group - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
- 9. Proper Storage and Handling Guidelines for Peptides - Yanfen Biotech [en.yanfenbio.com]
- 10. bachem.com [bachem.com]
- 11. chemicalbook.com [chemicalbook.com]
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